

Comparative Stability Guide: Thiazinane vs. Thiazolidine in Biological Systems

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Compound of Interest

Compound Name: *2-Ethyl-1,3-thiazinane-4-carboxylic acid*

Cat. No.: *B13260470*

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Executive Summary This guide provides a technical comparison between 1,3-thiazolidine (5-membered saturated N,S-heterocycle) and 1,3-thiazinane (6-membered saturated N,S-heterocycle) for drug discovery applications. While thiazolidines are ubiquitous in medicinal chemistry (e.g., Penicillins, Glitazones), they possess inherent metabolic liabilities driven by ring strain and reversible hydrolysis. In contrast, thiazinanes offer superior thermodynamic stability and metabolic inertness, albeit with slower formation kinetics. This guide details the structural, chemical, and metabolic factors dictating their performance.

Structural & Physicochemical Basis

The stability divergence between these two scaffolds is rooted in their conformational thermodynamics and ring strain.

Feature	1,3-Thiazolidine (5-Membered)	1,3-Thiazinane (6-Membered)
Ring Strain	High (~6 kcal/mol). Planar/envelope conformation forces bond angles (~108°) away from the ideal tetrahedral (109.5°), increasing potential energy.	Low (~0-1 kcal/mol). Adopts a chair conformation, allowing bond angles to relax to near-ideal tetrahedral values, minimizing torsional strain.
Formation Kinetics	Fast (Kinetic Control). Favored by entropy and Baldwin's rules (5-exo-trig). Rapidly condenses from 1,2-aminothiols (e.g., Cysteine).	Slow (Thermodynamic Control). Slower formation from 1,3-aminothiols (e.g., Homocysteine) due to entropic penalties, but the final product is more stable.
Reversibility	Reversible. Readily hydrolyzes back to the open-chain imine/aldehyde form in aqueous media.	Irreversible/Robust. Once formed, the ring is significantly more resistant to hydrolysis.

Expert Insight: The "Cysteine vs. Homocysteine" Rule

In biological systems, the stability difference is best illustrated by the condensation of endogenous aminothiols with aldehydes.

- Cysteine + Aldehyde

Thiazolidine: This reaction is rapid but reversible. The thiazolidine ring acts as a "reservoir" for aldehydes but leaks them back into the system upon hydrolysis.

- Homocysteine + Aldehyde

Thiazinane: This reaction is slower but effectively irreversible under physiological conditions. The resulting thiazinane ring is metabolically inert and does not readily release the aldehyde, making it a stable detoxification product rather than a reactive intermediate reservoir.

Chemical Stability Profile

Hydrolysis and Ring Opening

Thiazolidines are susceptible to pH-dependent hydrolysis. The mechanism involves protonation of the nitrogen ($pK_a \sim 6.3$ for N-alkyl derivatives), facilitating C2-N bond cleavage to form an iminium ion, which hydrolyzes to the open chain.

- **Thiazolidine:** Hydrolysis is significant at acidic pH ($pH < 4$) and can occur at physiological pH depending on C2 substituents.
- **Thiazinane:** The 6-membered ring exhibits exceptional hydrolytic stability. The chair conformation stabilizes the hemiaminal thioether linkage, preventing the ring-opening required for hydrolysis.

Oxidation Susceptibility

Both rings are susceptible to S-oxidation by CYP450 enzymes or flavin-containing monooxygenases (FMOs). However, the consequences of this oxidation differ drastically:

- **Thiazolidine:** S-oxidation increases ring strain. The resulting sulfoxide is often unstable, triggering a Pummerer-type rearrangement or ring scission. This pathway generates reactive electrophiles (e.g., sulfenic acids, quinone methides).
- **Thiazinane:** S-oxidation yields stable sulfoxides or sulfones. The flexible 6-membered ring accommodates the changing geometry of the sulfur atom without forcing bond cleavage.

Metabolic Stability & Toxicity Mechanisms

This section analyzes the bioactivation potential of both rings, a critical factor in attrition rates during drug development.

Pathway Analysis: Thiazolidine Bioactivation (The "Troglitazone" Effect)

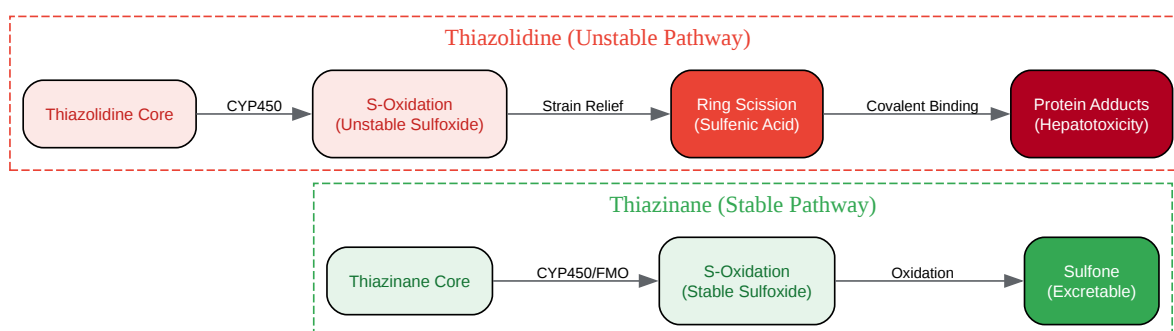
The metabolic liability of the thiazolidine ring (specifically the 2,4-dione variant) is well-documented.

- **CYP450 Oxidation:** The sulfur atom is oxidized to a sulfoxide.
- **Ring Scission:** The strained ring opens, forming a reactive sulfenic acid intermediate.

- Covalent Binding: The intermediate acts as a "soft" electrophile, depleting Glutathione (GSH) or binding to hepatic proteins, leading to idiosyncratic toxicity.

Pathway Analysis: Thiazinane Inertness

Thiazinane derivatives (e.g., Chlormezanone) generally avoid this toxicity pathway. The ring remains intact during Phase I metabolism. The primary metabolic routes are usually peripheral (e.g., aromatic hydroxylation) rather than core fragmentation.



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Figure 1: Comparative metabolic fates. Thiazolidine (red) is prone to ring scission and reactive metabolite formation, while Thiazinane (green) undergoes oxidation to stable, excretable metabolites.

Experimental Protocols for Stability Assessment

To objectively compare these scaffolds in your specific lead series, use the following self-validating protocols.

Protocol A: pH-Dependent Hydrolysis Assay (NMR-Based)

Purpose: Determine the thermodynamic stability of the ring in aqueous solution.

- Preparation: Dissolve 5 mM of the test compound (Thiazolidine/Thiazinane analog) in deuterated phosphate buffer (pH 7.4) and acetate buffer (pH 4.0).
- Internal Standard: Add 1 mM Dimethyl Sulfone (chemically inert NMR standard).
- Incubation: Incubate at 37°C.
- Measurement: Acquire ^1H NMR spectra at $t=0$, 1h, 4h, 24h.
- Analysis: Monitor the disappearance of the C2-proton signal (unique to the ring) and the appearance of the aldehyde proton signal (open chain).
- Validation: If the Thiazolidine signal decreases by >10% at pH 7.4 while Thiazinane remains constant, the hypothesis is validated.

Protocol B: Reactive Metabolite Trapping (GSH Adduct Assay)

Purpose: Detect bioactivation and ring scission potential.

- System: Human Liver Microsomes (HLM) (1 mg/mL protein).
- Reaction Mix: Test compound (10 μM) + Glutathione (GSH, 5 mM) + NADPH regenerating system.
- Controls:
 - Positive: Troglitazone (Known RM former).
 - Negative: Benzene (Low reactivity in this context).
- Incubation: 60 min at 37°C.
- Quench: Add ice-cold Acetonitrile (1:1 v/v). Centrifuge.
- Detection: Analyze supernatant via LC-MS/MS (Neutral Loss scan of 129 Da or Precursor Ion scan of m/z 308 for GSH adducts).
- Interpretation:

- Thiazolidine: Look for adducts with mass $[M + \text{GSH} - 2\text{H}]$ or $[M + \text{GSH} + 16 - 2\text{H}]$ (Sulfenic acid trap).
- Thiazinane: Expect +16 (Sulfoxide) or +32 (Sulfone) metabolites without GSH conjugation.

Data Summary

Parameter	Thiazolidine (5-ring)	Thiazinane (6-ring)
LogP (Lipophilicity)	Lower (More polar surface area)	Higher (More carbon content)
Aqueous Solubility	High	Moderate
Metabolic Half-life ($t_{1/2}$)	Short to Moderate	Long
Bioactivation Risk	High (Structural Alert)	Low
Synthetic Accessibility	Excellent (Cysteine condensation)	Good (Homocysteine condensation)
Drug Examples	Pioglitazone, Penicillin	Chlormezanone, Xylazine

References

- Mechanism of Thiazolidine Hydrolysis. Journal of the American Chemical Society.
- Thiazolidine Chemistry Revisited: A Fast, Efficient and Stable Click-Type Reaction at Physiological pH. Chemical Communications.
- Synthesis and Metabolism of 1,3-Thiazane-4-Carboxylic Acid Derived from Formaldehyde and Homocysteine. Journal of Biological Chemistry.
- Structural Alert/Reactive Metabolite Concept as Applied in Medicinal Chemistry. Chemical Research in Toxicology.
- Mechanistic Studies on the Metabolic Scission of Thiazolidinedione Derivatives. Chemical Research in Toxicology.
- Identification and Determination of 1,3-Thiazinane-4-carboxylic Acid in Human Urine. International Journal of Molecular Sciences.

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